

Lecirelin preclinical animal model efficacy

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Compound Focus: Lecirelin

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Lecirelin Efficacy in Rabbit Models

Rabbit does are induced ovulators, making them a key model for testing ovulation-inducing agents like **lecirelin**.

Animal Model	Dosage Range	Key Efficacy Findings	Optimal Dose & Notes
Nulliparous Rabbit Does (Hyplus strain) [1] [2]	0.05 µg to 4.0 µg (IM)	Conception Rate: Ranged from 10.0% (0.05 µg) to 89.5% (1.5 µg). [1] [2]	0.3 to 1.0 µg: Sufficient for good reproductive performance. [2]
		Litter Size: The lowest number (6.64) was at 0.1 µg. No statistical differences for doses from 0.3 to 4.0 µg (9.06 to 10.29). [1]	≥ 2.0 µg: Associated with occurrence of abortions. [1] [2]
Lactating Rabbit Does (Hyplus strain) [1] [2]	0.05 µg to 4.0 µg (IM)	Conception Rate: Lowest (10.0%) at 0.05 µg. Significantly improved from 0.3 µg upwards. [1] [2]	0.3 to 1.0 µg: Sufficient for good reproductive performance. [2]
		Litter Size: Generally higher than in nulliparous does. Highest (10.73) at 4.0 µg. [1]	≥ 1.5 µg: Associated with occurrence of abortions. [1] [2]

Detailed Experimental Protocol (Rabbit Study)

The following methodology was used in the rabbit studies cited above [1] [2]:

- **Animals:** 295 crossbred female rabbits (Hyplus strain PS 19).
- **Synchronization:** Six days before insemination, the light-dark cycle was set to 16 hours of light and 8 hours of dark. All does were subcutaneously injected with 25 IU of eCG (equine Chorionic Gonadotropin) 48 hours before artificial insemination (AI).
- **Lecirelin Administration & Insemination:** At the moment of AI, **lecirelin** was administered intramuscularly at one of the specified doses.
- **Measured Outcomes:** Conception rate, total number of kits per litter, number of stillborns per litter, and abortion rate.

Lecirelin Efficacy in Cattle Models

Lecirelin has also been evaluated in cattle for synchronizing ovulation and treating ovarian pathologies.

Animal Model	Dosage & Administration	Key Efficacy Findings	Comparative Efficacy
Buffaloes (FTAI Protocol) [3]	Protocol: 50 µg (IM) on Day 0, then 25 µg (IM) on Day 9. AI performed 16 hours later.	Conception Rate: 50.0% (69/138). No significant difference from the Buserelin group. [3]	Lecirelin is as efficient as Buserelin for synchronizing ovulation in a FTAI protocol. [3]
Dairy Cows (Follicular Cysts) [4]	50 µg via Epidural vs. Intramuscular	Estrus Induction & Pregnancy Rates: Significantly higher in the epidural group than the intramuscular group. [4]	Epidural administration promoted better remission of cysts and improved reproductive parameters. [4]

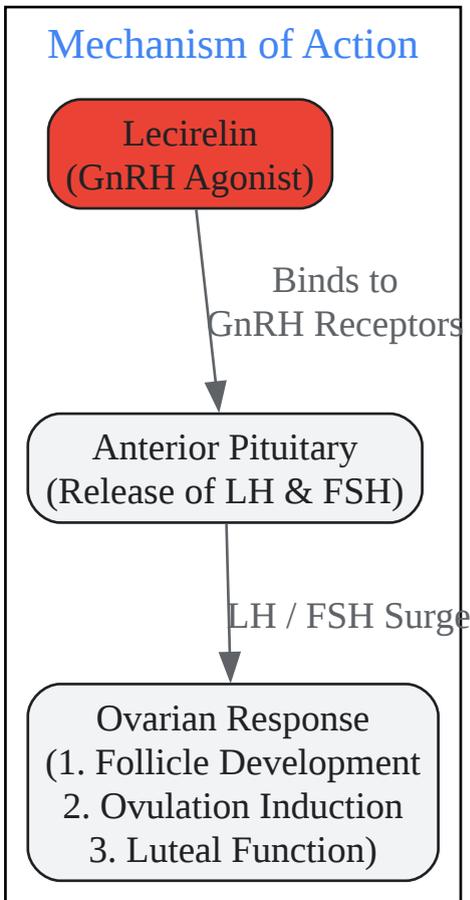
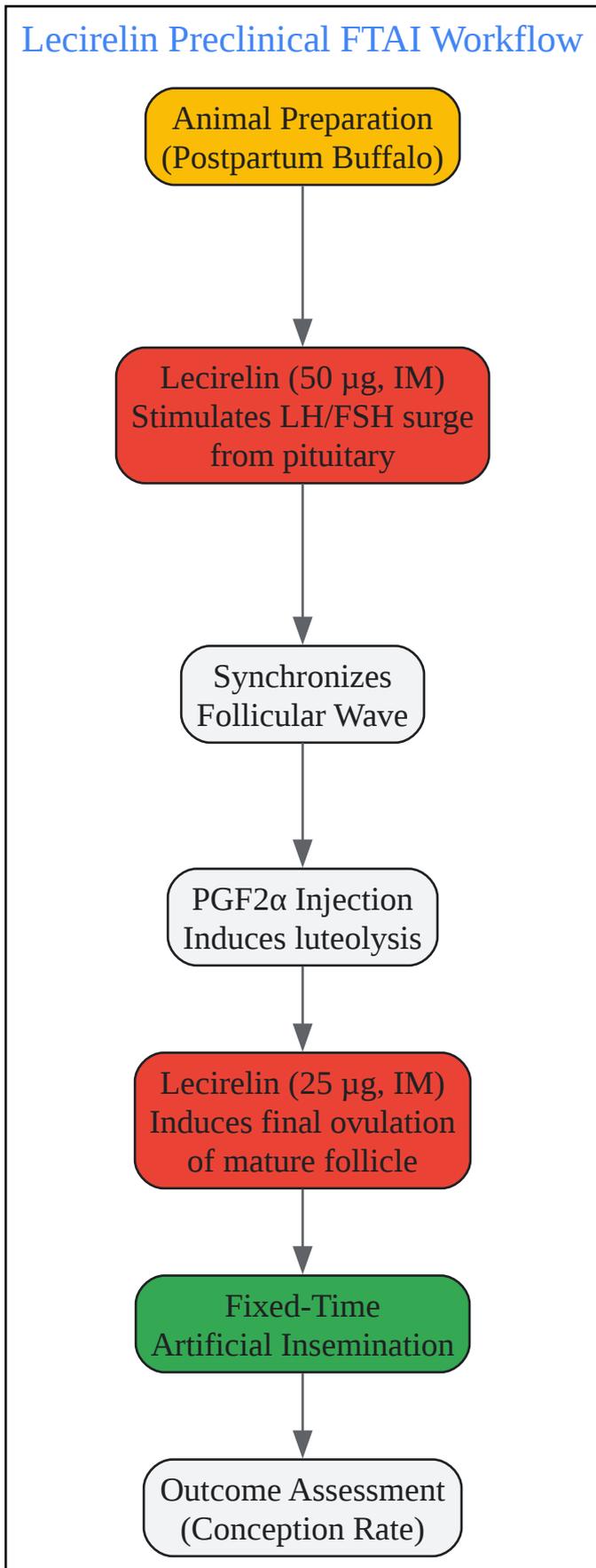
Detailed Experimental Protocol (Buffalo FTAI Study) [3]

- **Animals:** 270 buffaloes, 45-60 days postpartum.
- **Ovulation Synchronization Protocol (GnRH/PGF2α/GnRH):**
 - **Day 0:** Intramuscular administration of 50 µg **lecirelin**.
 - **Day 7:** Intramuscular administration of 15 mg of prostaglandin F2α (PGF2α).
 - **Day 9:** Intramuscular administration of 25 µg **lecirelin**.
- **Insemination:** Fixed-time artificial insemination (FTAI) was performed 16 hours after the final **lecirelin** injection.

- **Pregnancy Diagnosis:** Via ultrasonography 30 days after AI.

Mechanism of Action & Experimental Workflow

Lecirelin is a synthetic GnRH superanalogue. The following diagram illustrates its mechanism and a typical experimental workflow for a Fixed-Time Artificial Insemination (FTAI) study, as seen in the buffalo model [5] [3].



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Diagram of **Lecirelin's** mechanism and typical FTAI protocol.

Key Research Gaps and Future Directions

The available preclinical data supports **lecirelin's** efficacy, but several areas require further investigation for comprehensive drug development:

- **Dose-Response in Cattle:** While effective in FTAI, more detailed dose-ranging studies in cattle for various indications are needed [3].
- **Novel Administration Routes:** The superior results of epidural administration for treating follicular cysts suggest a promising alternative to intramuscular injection that warrants deeper mechanistic and efficacy studies [4].
- **Comparative Pharmacodynamics:** Direct, controlled studies comparing the LH-release potency and duration of action of **lecirelin** against other common GnRH agonists (e.g., gonadorelin, buserelin) across species are limited.

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